

Methacryloxymethyltrimethylsilane molecular weight and formula

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Compound of Interest

Compound Name: Methacryloxymethyltrimethylsilane

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Technical Overview of Methacryloxymethyltrimethylsilane

This document provides the fundamental molecular properties of **Methacryloxymethyltrimethylsilane**, a compound of interest in materials science and chemical synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Molecular Data

The essential molecular details of **Methacryloxymethyltrimethylsilane** are summarized in the table below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₈ H ₁₆ O ₂ Si ^{[1][2]}
Molecular Weight	172.3 g/mol ^[2]

Methacryloxymethyltrimethylsilane is an organosilicon compound that integrates a methacrylate group with a trimethylsilane moiety.^[1] This unique structure imparts dual reactivity, making it a valuable monomer in polymerization and a coupling agent in the

formulation of advanced materials. The methacrylate group allows for free-radical polymerization, while the silane component can enhance adhesion and surface properties.[1]

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References

- 1. CAS 18269-97-1: Methacryloxymethyltrimethylsilane [cymitquimica.com]
- 2. METHACRYLOXYMETHYLTRIMETHYLSILANE | 18269-97-1 [amp.chemicalbook.com]
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